

Personal protective equipment for handling Delphinidin-3-O-arabinoside chloride

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Compound of Interest

Compound Name: *Delphinidin-3-O-arabinoside chloride*

Cat. No.: *B12322986*

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Essential Safety and Handling Guide for Delphinidin-3-O-arabinoside chloride

This guide provides crucial safety and logistical information for researchers, scientists, and drug development professionals handling **Delphinidin-3-O-arabinoside chloride**. The following procedures are designed to ensure safe operational handling and disposal, fostering a secure laboratory environment.

Personal Protective Equipment (PPE)

When handling **Delphinidin-3-O-arabinoside chloride**, appropriate personal protective equipment is mandatory to prevent skin and eye contact, inhalation, and ingestion.^{[1][2][3]} The following table summarizes the recommended PPE.

Body Part	Personal Protective Equipment	Standards and Specifications
Eyes	Safety goggles with side-shields	Must be compliant with EN 166 or equivalent standards.[4]
Hands	Category III chemical-resistant gloves	Nitrile rubber (NBR) or similar impervious material is recommended. Gloves must be tested according to EN 374. [4][5]
Body	Long-sleeved laboratory coat or professional overalls	Should be category I and compliant with Directive 89/686/EEC and standard EN ISO 20344.[4]
Respiratory	Use in a well-ventilated area. If dust or aerosols are generated, a mask with a type A filter (EN 14387) is required.	Ensure adequate ventilation. If threshold limits are exceeded, respiratory protection is necessary.[4][6]
Feet	Closed-toe safety footwear	Provides protection against spills and falling objects.[4]

Operational Plan: Step-by-Step Handling Procedures

1. Preparation and Engineering Controls:

- Ensure a well-ventilated laboratory space. The use of a fume hood is recommended, especially when handling the powdered form of the compound to avoid inhalation of dust.[6]
- Have an accessible safety shower and eyewash station readily available.[6]
- Clear the workspace of any unnecessary items to prevent contamination and accidents.

2. Handling the Compound:

- Before use, the user must review the complete Safety Data Sheet (SDS) for the compound or a similar anthocyanin if a specific one is unavailable.[1]
- Wear all the recommended PPE as detailed in the table above.
- Avoid direct contact with the skin, eyes, and clothing.[1] Do not ingest or inhale the compound.[1]
- When weighing or transferring the solid material, do so carefully to minimize dust generation.
- If preparing a solution, dissolve the compound in the appropriate solvent within a fume hood. Organic solvents such as DMSO and dimethylformamide may be used.[1]

3. In Case of Exposure:

- Skin Contact: Immediately wash the affected area with plenty of soap and water.[6] Remove contaminated clothing.[5]
- Eye Contact: Rinse cautiously with water for several minutes.[5][6] Remove contact lenses if present and easy to do. Continue rinsing and seek medical attention.[6]
- Inhalation: Move the individual to fresh air. If breathing is difficult, provide respiratory support.[6]
- Ingestion: Rinse the mouth with water. Do NOT induce vomiting. Seek immediate medical attention.[5][6]

Disposal Plan

Proper disposal of **Delphinidin-3-O-arabinoside chloride** and its containers is essential to prevent environmental contamination.

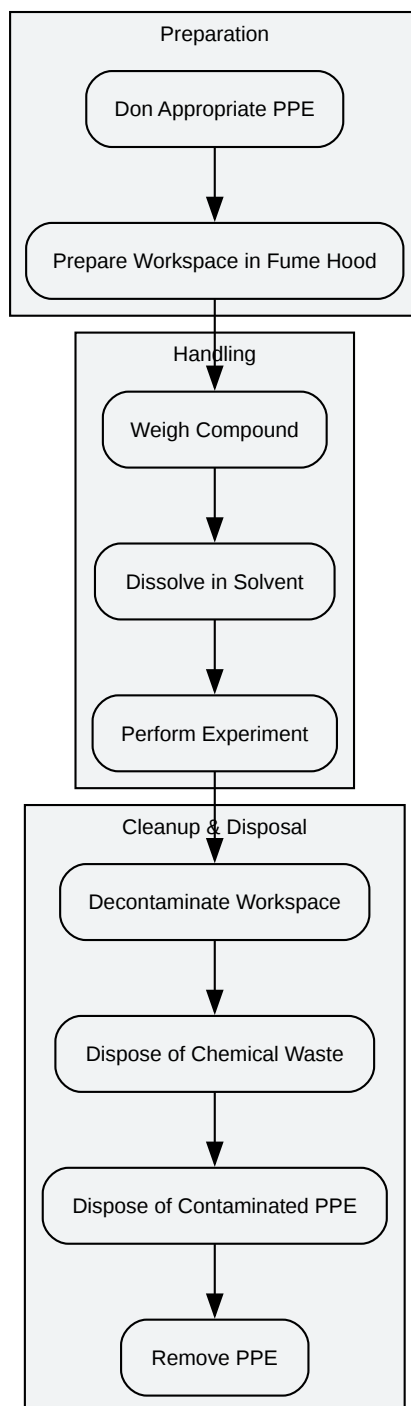
- Waste Chemical: Dispose of the chemical waste in a designated, labeled container for hazardous materials. Consult local and national regulations for chemical waste disposal.
- Contaminated Materials: Any materials that have come into contact with the compound, such as gloves, pipette tips, and paper towels, should be considered contaminated and disposed of as hazardous waste.

- Containers: Empty containers should be triple-rinsed with an appropriate solvent. The rinsate should be collected and treated as hazardous waste. Once cleaned, the container can be disposed of according to institutional guidelines. Do not reuse empty containers.

Experimental Workflow

The following diagram illustrates the standard workflow for handling **Delphinidin-3-O-arabinoside chloride** in a laboratory setting.

Workflow for Handling Delphinidin-3-O-arabinoside chloride

[Click to download full resolution via product page](#)Caption: Safe handling workflow for **Delphinidin-3-O-arabinoside chloride**.

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